

Personal protective equipment for handling 8-Methylnonyl nonanoate

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Compound of Interest

Compound Name: 8-Methylnonyl nonanoate

Cat. No.: B090126

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Essential Safety and Handling Guide for 8-Methylnonyl Nonanoate

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **8-Methylnonyl nonanoate**, ensuring laboratory safety and operational integrity.

This document provides immediate and essential safety protocols and logistical plans for the use of **8-Methylnonyl nonanoate** in a laboratory setting. Adherence to these guidelines is crucial for maintaining a safe research environment.

Key Physical and Chemical Properties

A summary of important quantitative data for **8-Methylnonyl nonanoate** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C19H38O2
Molecular Weight	298.5 g/mol [1]
Appearance	Colorless to pale yellow liquid with a fruity odor[2][3]
Boiling Point	340.7°C at 760 mmHg[4][5][6]
Density	0.862 g/cm ³ [4][5][6]
Flash Point	162.2°C[4][5][6]
Vapor Pressure	8.44E-05 mmHg at 25°C[6]
Solubility	Insoluble in water[2][4]

Personal Protective Equipment (PPE)

While **8-Methylnonyl nonanoate** is not classified as a hazardous substance, prolonged contact may cause mild skin or eye irritation.[2] Therefore, the following personal protective equipment is mandatory when handling this chemical:

- **Gloves:** Nitrile or latex gloves are required to prevent skin contact.
- **Eye Protection:** Safety goggles must be worn to protect against splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.

Operational Plan: Handling Protocol

Follow these step-by-step instructions for the safe handling of **8-Methylnonyl nonanoate** in the laboratory.

1. Preparation:

- Ensure that a clean and uncluttered workspace is available.
- Verify that safety equipment, including an eyewash station and safety shower, is accessible and operational.

- Confirm that all necessary handling equipment, such as pipettes and containers, are clean and in good condition.

2. Handling:

- Work in a well-ventilated area.
- When transferring the liquid, do so carefully to avoid splashing.
- Keep containers of **8-Methylnonyl nonanoate** sealed when not in use to prevent contamination.

3. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition, although it has a high flash point.
- Ensure the storage container is clearly labeled.

4. Accidental Spills:

- In the event of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it in a sealed container for disposal.
- Ventilate the area of the spill.

Disposal Plan

As a non-hazardous chemical, the disposal of **8-Methylnonyl nonanoate** should adhere to local, state, and federal regulations for non-hazardous waste.

1. Waste Collection:

- Collect waste **8-Methylnonyl nonanoate** in a dedicated, clearly labeled, and sealed container.
- Do not mix with other chemical waste unless explicitly permitted by your institution's waste management guidelines.

2. Disposal Route:

- For small quantities, and with approval from your institution's Environmental Health and Safety (EHS) office, disposal down the sanitary sewer may be permissible.

- For larger quantities, or if drain disposal is not approved, the waste should be disposed of through a licensed chemical waste disposal company. Contact your EHS office to arrange for pickup.

3. Empty Containers:

- Rinse empty containers thoroughly with a suitable solvent (e.g., ethanol or acetone).
- The first rinseate should be collected and disposed of as chemical waste.
- Subsequent rinses can typically be disposed of down the drain.
- Deface the label on the empty container before discarding it in the regular trash.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **8-Methylnonyl nonanoate** from receipt to disposal.

Caption: Workflow for handling **8-Methylnonyl nonanoate**.

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